

An In-depth Technical Guide to Sodium Glucoheptonate: Chemical Properties, Structure, and Applications

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Compound of Interest

Compound Name: Sodium glucoheptonate

Cat. No.: B10821060

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This guide provides a comprehensive technical overview of **sodium glucoheptonate**, a versatile chelating agent with significant applications across various scientific disciplines, including pharmaceutical sciences. The content herein is structured to deliver foundational knowledge and practical insights for researchers, chemists, and drug development professionals.

Introduction: The Versatility of a Polyhydroxy Carboxylate

Sodium glucoheptonate is the sodium salt of glucoheptonic acid, a seven-carbon sugar acid. [1][2] Its molecular structure, featuring a linear seven-carbon backbone with multiple hydroxyl (-OH) groups and a terminal carboxylate group (-COO^-), is the key to its functionality. [3][4] This arrangement of functional groups bestows upon it exceptional chelating or sequestering capabilities, particularly for di- and trivalent metal ions. [1][5] Unlike many other chelating agents, **sodium glucoheptonate** demonstrates remarkable stability and efficacy in high-temperature and strongly alkaline environments, making it invaluable in specialized industrial and pharmaceutical applications. [1][6] Furthermore, its derivation from carbohydrates renders it readily biodegradable, presenting a favorable environmental profile. [6][7]

In the context of drug development, its ability to form stable, soluble complexes with metal ions is leveraged to enhance the stability, solubility, and bioavailability of active pharmaceutical

ingredients (APIs).[\[1\]](#)[\[7\]](#)[\[8\]](#)

Molecular Structure and Stereochemistry

The chemical identity of **sodium glucoheptonate** is defined by its specific arrangement of atoms and their spatial orientation.

- Molecular Formula: $C_7H_{13}NaO_8$ [\[2\]](#)
- IUPAC Name: sodium (2R,3R,4R,5S,6R)-2,3,4,5,6,7-hexahydroxyheptanoate[\[2\]](#)
- Structure: The molecule consists of a seven-carbon chain. One end is a carboxylate group complexed with a sodium ion, and the other carbons each bear a hydroxyl group. This polyhydroxylated structure is crucial for its high water solubility and its ability to coordinate with metal ions.[\[4\]](#)

Sodium glucoheptonate exists as different stereoisomers, with the alpha (α) and beta (β) forms being prominent.[\[9\]](#) The alpha form, specifically D-glycero-D-gulo-heptanoate, is often the subject of commercial production and research.[\[10\]](#) The specific stereochemistry influences the compound's physical properties and its precise chelating geometry.

Physicochemical Properties

The utility of **sodium glucoheptonate** in various applications is dictated by its physical and chemical properties. It is commercially available as both a crystalline powder and an aqueous solution.[\[6\]](#)[\[10\]](#)

Property	Value	Source(s)
Appearance	White to off-white/light tan crystalline powder; Dark brown liquid (50% solution)	[3][10][11]
Molecular Weight	248.16 g/mol (anhydrous)	[2][3]
Melting Point	~161 - 170 °C (decomposes)	[7][11][12]
Solubility	Good/freely soluble in water	[3][13][14]
pH (aqueous solution)	7.0 - 10.5 (neutral to alkaline)	[3][6][13]
Stability	Stable under normal storage conditions; highly stable in high-temperature, high-pH solutions.	[1][15][16]

Core Functionality: The Chemistry of Chelation

The principal mechanism of action for **sodium glucoheptonate** is its ability to act as a multidentate chelating agent.[1][5] Chelation is a process where a molecule forms multiple coordinate bonds with a single central metal ion, creating a stable, ring-like structure known as a chelate.

The glucoheptonate anion utilizes the lone pairs of electrons on the oxygen atoms of its multiple hydroxyl groups and the carboxylate group to form a stable, cage-like complex around a metal ion (e.g., Ca^{2+} , Mg^{2+} , Fe^{3+} , Cu^{2+}).[5][17] This sequestration effectively removes the metal ions from the solution, preventing them from participating in undesirable reactions such as precipitation, scale formation, or catalytic degradation of other molecules.[1]

A key advantage of **sodium glucoheptonate** is its exceptional performance across a wide pH range, with particularly high efficiency in alkaline conditions (pH 9 to 14).[1][6] This makes it superior to many other common chelating agents, such as EDTA and NTA, in caustic environments.[13]

Caption: Chelation of a metal ion (Fe^{3+}) by **sodium glucoheptonate**.

Pharmaceutical Applications and Significance

In the realm of drug development and formulation, **sodium glucoheptonate** serves as a critical excipient. Its primary roles include:

- **Stabilizing Agent:** By chelating trace metal ions present in formulations, it prevents metal-catalyzed oxidation and degradation of the active pharmaceutical ingredient (API), thereby enhancing product stability and shelf-life.[1][18]
- **Solubility and Bioavailability Enhancer:** It can form soluble complexes with poorly soluble APIs or prevent their precipitation, which can lead to improved bioavailability.[1][7][8]
- **Carrier for Active Ingredients:** It can act as a carrier molecule, particularly for delivering metal-based therapeutic or diagnostic agents.[1][7]

Synthesis and Characterization Protocols

Illustrative Synthesis Protocol: Cyanohydrin Process

The synthesis of **sodium glucoheptonate** can be achieved via the reaction of dextrose (glucose) with a cyanide salt, followed by hydrolysis. This method, adapted from established patent literature, allows for the crystallization of the alpha isomer.[9]

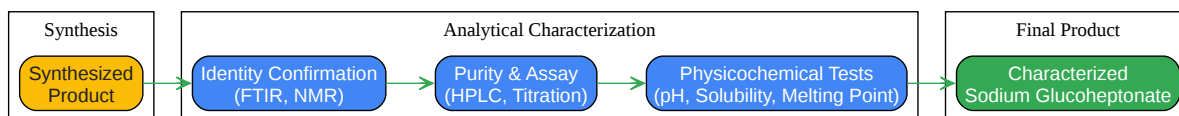
Disclaimer: This protocol involves the use of sodium cyanide, a highly toxic substance. All steps must be performed by trained personnel in a well-ventilated fume hood with appropriate personal protective equipment (PPE) and emergency procedures in place.

- **Reactor Setup:** In a temperature-controlled reaction vessel, dissolve sodium cyanide (e.g., 2 moles) in deionized water. Cool the solution to approximately 0-5 °C.
- **Dextrose Addition:** Slowly add dextrose hydrate (glucose) to the cyanide solution while maintaining the low temperature and stirring continuously.
- **Reaction and Ammonia Removal:** The reaction produces ammonia as a byproduct. Apply a vacuum to the vessel to facilitate the removal of ammonia gas. The temperature may be allowed to rise to 25-35 °C during this process.[9]

- Crystallization: As ammonia is removed, alpha **sodium glucoheptonate** dihydrate will begin to crystallize out of the solution.[9]
- Isolation: Continue the reaction for 6-8 hours until ammonia evolution ceases. Isolate the crystalline product by filtration.
- Purification: Wash the collected crystals with cold water and then air or vacuum dry them. A second crop of crystals can be obtained by concentrating the mother liquor.[9]

Experimental Workflow: Product Characterization

A newly synthesized batch of **sodium glucoheptonate** must be rigorously characterized to confirm its identity, purity, and quality.



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Caption: A typical workflow for the analytical characterization of **sodium glucoheptonate**.

Protocol for Purity Analysis by HPLC

High-Performance Liquid Chromatography (HPLC) is a standard method for assessing the purity of **sodium glucoheptonate**.

- Mobile Phase Preparation: Prepare an aqueous mobile phase, such as dilute sulfuric acid (e.g., 0.005 M), filter it through a 0.45 μm filter, and degas it.
- Standard Solution Preparation: Accurately weigh a reference standard of **sodium glucoheptonate** and dissolve it in the mobile phase to create a stock solution of known concentration (e.g., 1 mg/mL). Prepare a series of dilutions for calibration.

- Sample Preparation: Accurately weigh the synthesized **sodium glucoheptonate** and dissolve it in the mobile phase to a concentration within the calibration range.
- Chromatographic Conditions:
 - Column: Use a suitable column, such as a C18 or an ion-exchange column.
 - Flow Rate: Set a flow rate of approximately 0.5 - 1.0 mL/min.
 - Detector: Use a Refractive Index (RI) detector, as glucoheptonate lacks a strong UV chromophore.
 - Injection Volume: Inject 10-20 µL of the standard and sample solutions.
- Data Analysis: Run the standards to create a calibration curve. Analyze the sample chromatogram to determine the peak area of **sodium glucoheptonate** and any impurities. Calculate the purity based on the relative peak areas.

Safety and Handling

Sodium glucoheptonate is generally considered to be of low toxicity and is not classified as a hazardous substance.^{[14][15][19]} However, prolonged contact with the powder or concentrated solutions may cause mild skin or eye irritation.^{[15][20]} Standard laboratory safety practices, including the use of safety glasses and gloves, are recommended. It is incompatible with strong oxidizing agents.^[15]

Conclusion

Sodium glucoheptonate is a high-performance, biodegradable chelating agent whose value is rooted in its unique molecular structure. Its ability to form stable complexes with metal ions, especially under challenging alkaline conditions, makes it a superior choice for numerous industrial processes. For pharmaceutical scientists and researchers, it offers a powerful tool for stabilizing formulations and enhancing the performance of active ingredients, underscoring its importance in modern drug development. A thorough understanding of its chemical properties and structure is essential for leveraging its full potential in advanced applications.

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